

# A Comparative Guide to N-Methylisatoic Anhydride Reactivity and Reaction Yields

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Compound of Interest		
Compound Name:	N-Methylisatoic anhydride	
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**N-Methylisatoic anhydride** is a versatile reagent in organic synthesis, serving as a key building block for a variety of nitrogen-containing compounds. Its reactivity with a range of nucleophiles allows for the straightforward synthesis of N-methylanthranilic acid derivatives, which are important intermediates in the pharmaceutical and chemical industries. This guide provides a comparative analysis of the reaction yields of **N-Methylisatoic anhydride** with various classes of reagents, supported by experimental data and detailed protocols.

## **Comparison of Reaction Yields**

The reactivity of **N-Methylisatoic anhydride** with nucleophiles such as amines, alcohols, and thiols leads to the formation of amides, esters, and thioesters of N-methylanthranilic acid, respectively. Generally, these reactions are known to proceed with slightly more difficulty compared to the unsubstituted isatoic anhydride. The following table summarizes the available quantitative data on the reaction yields of **N-Methylisatoic anhydride** with different reagents.



Reagent Class	Specific Reagent	Product Type	Reported Yield (%)	Reference
Alcohols	Methanol	Ester (Methyl N- methylanthranilat e)	80%	_
Amines (Primary)	Ammonia	Amide (N- Methylanthranila mide)	Yield not specified	
Amines (Secondary)	Dimethylamine	Amide (N,N- Dimethyl-N'- methylanthranila mide)	Yield not specified	_

Note: Quantitative yield data for the reaction of **N-Methylisatoic anhydride** with primary amines, secondary amines, thiols, and Grignard reagents is not readily available in the reviewed literature. The reaction of the parent compound, isatoic anhydride, with primary aliphatic alcohols is reported to give yields of 95% or better. The reaction of isatoic anhydride with primary amines in a one-pot reaction with aldehydes to form quinazolinones has been reported with yields ranging from 72-84%.

## **Reaction Pathways**

The general reaction of **N-Methylisatoic anhydride** with a nucleophile involves the opening of the anhydride ring. The following diagrams illustrate the reaction pathways with amines and alcohols.



# Reaction of N-Methylisatoic Anhydride with a Primary Amine N-Methylisatoic Anhydride Primary Amine (R-NH2) Nucleophilic attack Tetrahedral Intermediate Ring opening Decarboxylation N-Substituted-N'-methylanthranilamide CO2

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